

# C.I. Acid Brown 75: A Technical Guide to its Solubility Profile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Brown 75**, a trisazo dye. The document compiles available quantitative and qualitative solubility data and furnishes a detailed experimental protocol for determining solubility, aimed at providing researchers and professionals in drug development and other scientific fields with essential data for its application.

## **Core Data Presentation**

The solubility of a substance is a critical physicochemical property that dictates its application in various fields. For **C.I. Acid Brown 75**, its solubility is a key determinant in its use in dyeing processes and other applications where it needs to be in a dissolved state.

## **Quantitative Solubility Data**

The following table summarizes the available quantitative solubility data for **C.I. Acid Brown 75** in water.

| Solvent | Temperature (°C) | Solubility (g/L) |
|---------|------------------|------------------|
| Water   | 20               | 91[1][2][3][4]   |
| Water   | 90               | 90 - 100[5]      |



## **Qualitative Solubility Information**

While specific quantitative data for a wide range of organic solvents is limited in publicly available literature, some qualitative information has been reported:

- Ethanol: **C.I. Acid Brown 75** is reported to be soluble in ethanol. The exact concentration and temperature for this solubility, however, are not specified.
- General Organic Solvents: As an acid dye, **C.I. Acid Brown 75** is expected to have limited solubility in non-polar organic solvents. Acid dyes are typically large, complex molecules with polar sulfonic acid groups, which contribute to their high solubility in water but lower their affinity for non-polar organic media.

# **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for the quantitative determination of the solubility of **C.I. Acid Brown 75** in various solvents. This protocol is based on the widely recognized flask method, a standard procedure for determining the saturation solubility of a substance.

Objective: To determine the saturation solubility of **C.I. Acid Brown 75** in a given solvent at a specified temperature.

#### Materials:

- C.I. Acid Brown 75 (analytical grade)
- Selected solvent (e.g., water, ethanol, acetone) of high purity
- Thermostatic shaker or magnetic stirrer with temperature control
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (chemically inert, e.g., PTFE)



Spectrophotometer or other suitable analytical instrument

#### Procedure:

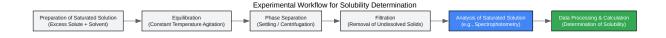
- Preparation of a Saturated Solution:
  - Add an excess amount of C.I. Acid Brown 75 to a series of glass flasks.
  - Accurately add a known volume of the chosen solvent to each flask.
  - Seal the flasks to prevent solvent evaporation.
  - Place the flasks in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the flasks for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. It is recommended to perform a preliminary study to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
  - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a sample of the supernatant using a pipette.
  - Filter the sample through a syringe filter to remove any suspended solid particles. This step is crucial to ensure that only the dissolved portion is analyzed.
- Analysis of the Saturated Solution:
  - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
  - Measure the absorbance of the diluted solution using a spectrophotometer at the wavelength of maximum absorbance (λmax) for C.I. Acid Brown 75.
  - Prepare a series of standard solutions of C.I. Acid Brown 75 of known concentrations.



- Measure the absorbance of the standard solutions and construct a calibration curve of absorbance versus concentration.
- Calculation of Solubility:
  - Using the calibration curve, determine the concentration of C.I. Acid Brown 75 in the diluted sample.
  - Calculate the concentration of the original saturated solution by taking into account the dilution factor.
  - The solubility is expressed in grams per liter (g/L) or other appropriate units.

# **Visualizing the Experimental Workflow**

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **C.I. Acid Brown 75**.



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Caption: A generalized workflow for determining the equilibrium solubility of a compound.

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- To cite this document: BenchChem. [C.I. Acid Brown 75: A Technical Guide to its Solubility Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632024#c-i-acid-brown-75-solubility-in-different-solvents]

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